

Check Availability & Pricing

VB1080 directivity limitations and their impact on measurements

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	VB1080	
Cat. No.:	B15610365	Get Quote

VB1080 Measurement System: Technical Support Center

Welcome to the technical support center for the **VB1080** Measurement System. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experimental outcomes by addressing potential limitations related to device directivity.

Frequently Asked Questions (FAQs)

Q1: What is "directivity" in the context of the VB1080 system?

A1: Directivity refers to the ability of the **VB1080**'s sensor to focus its measurement sensitivity in a specific direction. In an ideal scenario, the sensor would only detect signals originating directly in its line of sight. However, in reality, a small amount of signal from other directions can leak through and be detected. This leakage is an inherent characteristic of the sensor's physical design and contributes to the directivity error.[1][2]

Q2: How can directivity limitations affect my experimental measurements?

A2: The directivity of the **VB1080** system can introduce measurement uncertainty.[2] The impact depends on the relative strength and phase of the desired signal versus the leakage signal.[2] When the directivity is high, the leakage is minimal, and the measurement is accurate. However, if the directivity is not significantly greater than the signal being measured,



the resulting measurement can have a notable error.[2][3] This can be particularly critical when measuring low-level signals or when there are strong interfering signals in the vicinity of the target.

Q3: What are the typical directivity specifications for the VB1080 system?

A3: The directivity of the **VB1080** system varies with the measurement frequency. Below is a table summarizing the typical minimum directivity performance.

Frequency Range	Minimum Directivity (dB)	Maximum Measurement Uncertainty (± dB)
1 - 10 MHz	40	0.5
10 - 50 MHz	35	1.0
50 - 100 MHz	30	1.5
> 100 MHz	25	2.0

Note: These values are typical and may vary slightly between individual units. For precise measurements, it is recommended to perform a system calibration.


Troubleshooting Guide

Issue: Inconsistent or unexpected measurement readings.

This is a common issue that can often be traced back to directivity limitations, especially in environments with reflective surfaces or multiple signal sources.

Troubleshooting Workflow:





Click to download full resolution via product page

Caption: Troubleshooting workflow for inconsistent VB1080 measurements.



Experimental Protocols

Protocol 1: Quantifying the Impact of Directivity on Measurement Accuracy

Objective: To determine the measurement error introduced by a known off-axis interfering signal.

Methodology:

- System Setup:
 - Position the VB1080 sensor and a primary signal source (Source A) in a direct line of sight at a fixed distance.
 - Place a secondary, interfering signal source (Source B) at a known angle (e.g., 30°, 60°, 90°) relative to the direct line of sight between the sensor and Source A.
- Initial Measurement (Baseline):
 - With Source B turned off, measure the signal from Source A. This is your baseline measurement.
- Interference Measurement:
 - Turn on Source B at a signal strength equal to Source A.
 - Measure the signal from Source A again in the presence of Source B.
- Data Analysis:
 - Calculate the difference between the baseline measurement and the interference measurement. This difference represents the measurement error due to the directivity limitations at that specific angle and frequency.
- Repeat:
 - Repeat steps 2-4 for different frequencies and angles of Source B to map the directivity pattern of your specific VB1080 unit.



Expected Outcome: The measurement error will increase as the angle of the interfering source decreases and at frequencies where the **VB1080** has lower directivity.

Data Presentation:


Angle of Interfering Source	Measurement Error at 25 MHz (± dB)	Measurement Error at 75 MHz (± dB)
90°	0.2	0.8
60°	0.5	1.5
30°	1.2	2.5

Signaling Pathway Analysis with VB1080

The **VB1080** system can be a critical tool in elucidating signaling pathways by providing precise measurements of downstream effectors. However, understanding the logical flow of your experiment is crucial to interpreting the data correctly.

Example Signaling Pathway and **VB1080** Measurement Point:





Click to download full resolution via product page

Caption: A generic signaling pathway illustrating the point of measurement with the **VB1080**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Measurement Errors [helpfiles.keysight.com]
- 2. Understanding Directivity | Anritsu America [anritsu.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [VB1080 directivity limitations and their impact on measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610365#vb1080-directivity-limitations-and-their-impact-on-measurements]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com